

Application Notes and Protocols for Fabricating High-Efficiency OLEDs with Coumarin 545T

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Compound of Interest

Compound Name: Coumarin 545T

Cat. No.: B132394

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This document provides detailed application notes and protocols for the fabrication of high-efficiency Organic Light-Emitting Diodes (OLEDs) utilizing **Coumarin 545T** (C545T) as a green-emitting dopant. C545T is a fluorescent dye known for its high emission yield, excellent photostability, and good solubility, making it a popular choice for producing efficient and stable green OLEDs.

Overview of Coumarin 545T in OLEDs

Coumarin 545T, chemically known as 10-(2-Benzothiazolyl)-2,3,6,7-tetrahydro-1,1,7,7-tetramethyl-1H,5H,11H-(1)benzopyrroprano(6,7-8-I,j)quinolizin-11-one, is widely used as a green dopant in a host material, typically Tris(8-hydroxyquinolino)aluminium (Alq3), within the emissive layer of an OLED.^[1] Doping a host material with a small amount of a highly fluorescent dye like C545T can significantly enhance the electroluminescence efficiency and color purity of the device. The energy transfer from the host to the dopant molecules is a critical process for the device's performance.

Key Properties of Coumarin 545T:

Property	Value
CAS Number	155306-71-1
Molecular Formula	C26H26N2O2S
Molecular Weight	430.56 g/mol
HOMO Level	5.6 eV[1]
LUMO Level	3.0 eV[1]
Absorption Peak (λ_{max})	473 nm (in THF)[1]
Fluorescence Peak (λ_{em})	506 nm (in THF)[1]

Device Structures and Performance

Several device architectures have been reported to achieve high efficiency with C545T. The choice of materials for the hole injection layer (HIL), hole transport layer (HTL), host for the emissive layer (EML), electron transport layer (ETL), and electron injection layer (EIL) significantly impacts the overall device performance. Below are examples of device structures and their reported performance metrics.

Table 1: Performance of C545T-based OLEDs

Device Structure	Max. Current Efficiency (cd/A)	Max. Power Efficiency (lm/W)	Max. External Quantum Efficiency (EQE) (%)
ITO/Mg (1 nm)/Cs2O:Bphen (11 nm)/Alq3 (30 nm)/C545T:Alq3 (30 nm)/NPB (60 nm)/WO3 (5 nm)/Al	23.7[1]	12.4[1]	Not Reported
ITO/CuPc (15 nm)/NPB (60 nm)/1% C545T:Alq3 (37.5 nm)/Alq3 (37.5 nm)/LiF (1 nm)/Al (200 nm)	10.4[2]	3.9[2]	Not Reported
Tandem Device: ITO/MoO3/NPB/Alq3: C545T/Alq3/LiF/Al/W O3/Au/MoO3/NPB/Alq 3:C545T/Alq3/LiF/Al	33.9[3]	12.0[3]	Not Reported

Experimental Protocols

This section outlines a general protocol for the fabrication of a C545T-based OLED using vacuum thermal evaporation, a common technique for small-molecule OLEDs.

Substrate Preparation

- Substrate: Indium Tin Oxide (ITO)-coated glass with a sheet resistance of 10-20 Ω/sq is typically used as the anode.
- Cleaning:

- Sequentially sonicate the ITO substrates in ultrasonic baths of detergent, deionized water, acetone, and isopropanol for 15 minutes each.
- Dry the substrates using a high-purity nitrogen gun.
- Treat the substrates with oxygen plasma or UV-ozone for 5-10 minutes to improve the work function of the ITO and enhance hole injection.

Organic and Metal Layer Deposition

This process is carried out in a high-vacuum thermal evaporation system with a base pressure of $< 5 \times 10^{-6}$ mBar.

- Layer Deposition:
 - Mount the cleaned ITO substrates in the evaporation chamber.
 - Deposit the organic layers and the metal cathode sequentially without breaking the vacuum. The deposition rates should be carefully controlled using a quartz crystal monitor.
 - A typical device structure and deposition parameters are provided in the table below.

Table 2: Deposition Parameters for a Standard C545T OLED

Layer	Material	Thickness (nm)	Deposition Rate (Å/s)
Hole Injection Layer (HIL)	CuPc (Copper Phthalocyanine)	15	1-2
Hole Transport Layer (HTL)	NPB (N,N'-Di(1-naphthyl)-N,N'-diphenyl-1,1'-biphenyl-4,4'-diamine)	60	1-2
Emissive Layer (EML)	1% C545T doped in Alq3	37.5	1-2 (for Alq3), 0.01-0.02 (for C545T)
Electron Transport Layer (ETL)	Alq3 (Tris(8-hydroxyquinolato)aluminium)	37.5	1-2
Electron Injection Layer (EIL)	LiF (Lithium Fluoride)	1	0.1-0.2
Cathode	Al (Aluminum)	200	5-10

- Doping: The emissive layer is created by co-evaporation of the host (Alq3) and the dopant (C545T) from separate sources. The doping concentration is controlled by adjusting the relative deposition rates of the two materials. A 1% doping concentration is often found to be optimal.[\[2\]](#)

Encapsulation

- To prevent degradation from moisture and oxygen, the fabricated devices should be encapsulated in a dry nitrogen-filled glovebox.
- A glass lid is typically sealed to the device substrate using a UV-curable epoxy resin. A getter (moisture and oxygen scavenger) is often placed inside the encapsulation to enhance the device's lifetime.

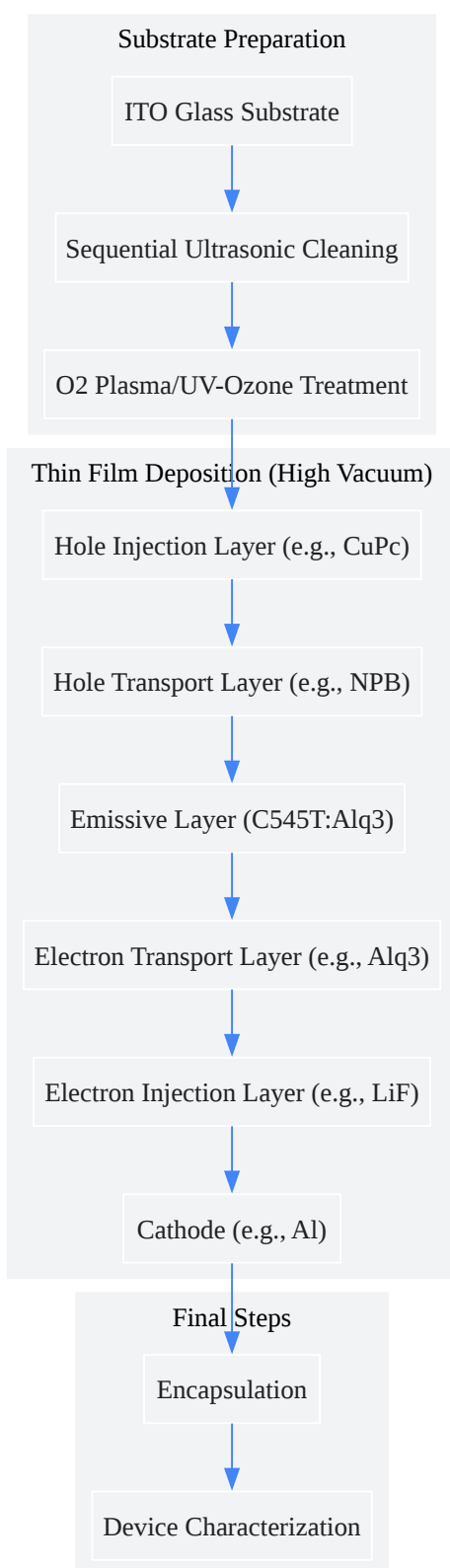
Device Characterization

- Current-Voltage-Luminance (J-V-L) Characteristics:

- Use a source measure unit (SMU) and a calibrated photodiode or a spectroradiometer.
- Apply a forward bias to the device and measure the current density and luminance as a function of the driving voltage.
- Electroluminescence (EL) Spectrum:
 - Measure the emitted light spectrum at a constant driving voltage or current using a spectroradiometer.
- Efficiency Calculation:
 - Current Efficiency (cd/A): Calculated from the luminance and current density.
 - Power Efficiency (lm/W): Calculated from the luminance, current density, and driving voltage.
 - External Quantum Efficiency (EQE): The ratio of the number of photons emitted to the number of electrons injected.

Visualizations

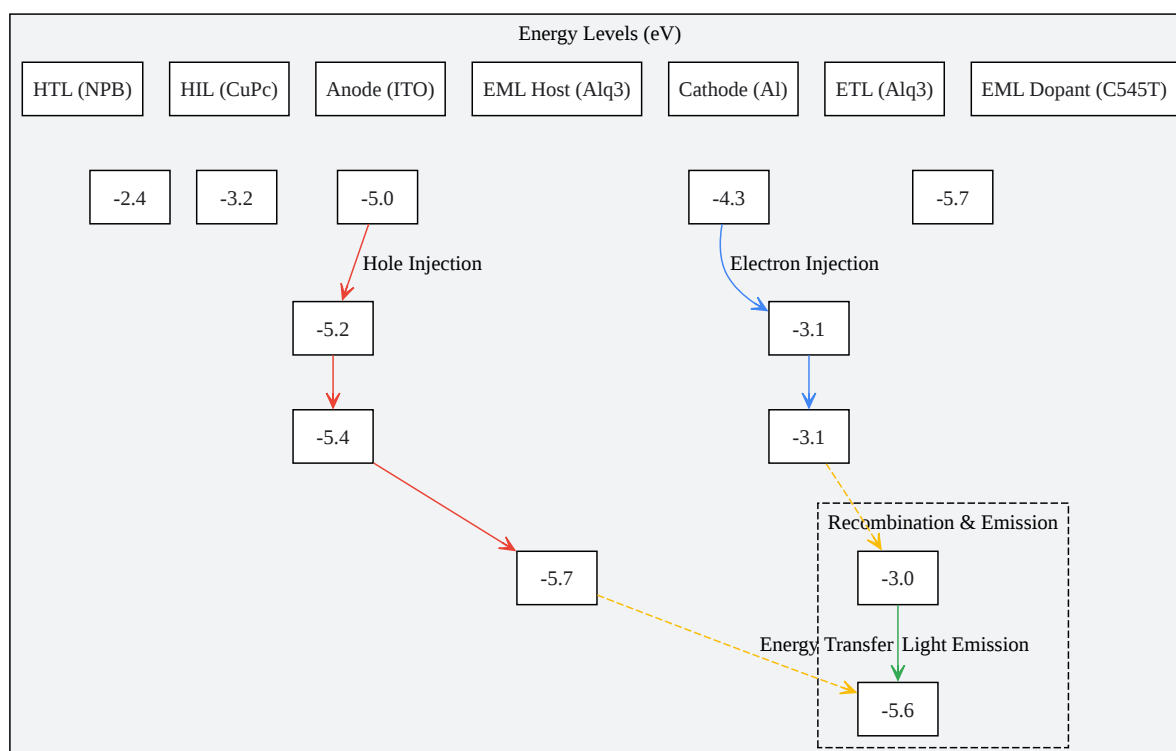
Device Structure Workflow



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Caption: OLED Fabrication Workflow.

Energy Level Diagram



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Caption: OLED Energy Level Diagram.

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